

# Physicochemical Profile of Ametryn: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Ametryn

Cat. No.: B1665967

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This technical guide provides a comprehensive overview of the core physicochemical characteristics of the herbicide **Ametryn**. The information presented is intended to support research, environmental fate modeling, and toxicological studies. All quantitative data is summarized in structured tables for ease of reference, and detailed experimental protocols, based on internationally recognized guidelines, are provided.

## Chemical Identity and Structure

**Ametryn**, a member of the s-triazine class of herbicides, is chemically identified as N-ethyl-N'-(1-methylethyl)-6-(methylthio)-1,3,5-triazine-2,4-diamine.<sup>[1][2]</sup> Its primary mode of action is the inhibition of photosynthesis at photosystem II.<sup>[2][3]</sup>

Table 1: Chemical Identification of **Ametryn**

Identifier	Value
IUPAC Name	4-N-ethyl-6-methylsulfanyl-2-N-propan-2-yl-1,3,5-triazine-2,4-diamine[1]
CAS Number	834-12-8[2]
Chemical Formula	C <sub>9</sub> H <sub>17</sub> N <sub>5</sub> S[1][4]
Molecular Weight	227.33 g/mol [1][5]
Appearance	White to off-white crystalline solid or powder[2][6][7]

## Physicochemical Properties

The environmental behavior and toxicological profile of **Ametryn** are largely dictated by its physicochemical properties. These parameters influence its solubility, mobility, persistence, and bioavailability.

Table 2: Core Physicochemical Properties of **Ametryn**

Property	Value	Conditions
Melting Point	84-89 °C[2][6][8]	-
Boiling Point	~310.44 - 396.4 °C (rough estimates)[6]	at 760 mmHg
Vapor Pressure	2.74 x 10 <sup>-6</sup> - 3.65 x 10 <sup>-7</sup> mmHg (0.365 mPa)[2]	20-25 °C
Water Solubility	185 - 209 mg/L[2][6][7]	20-25 °C
pKa	3.71 - 4.1[6][9]	25 °C
Log K <sub>ow</sub> (Octanol-Water Partition Coefficient)	2.63 - 3.0[1][10][11]	20-25 °C
Henry's Law Constant	3.9 x 10 <sup>-9</sup> - 4.14 x 10 <sup>-4</sup> atm·m <sup>3</sup> /mol[1][10]	25 °C

Table 3: Solubility of **Ametryn** in Organic Solvents

Solvent	Solubility (g/L)	Temperature (°C)
Acetone	500 - 610[2][12]	20
Methanol	450 - 510[2][12]	20
Toluene	400 - 470[2][12]	20
n-Octanol	220	20
n-Hexane	58	20
Dichloromethane	600	20

## Experimental Protocols for Physicochemical Characterization

The determination of the physicochemical properties of pesticides like **Ametryn** follows standardized methodologies to ensure data accuracy and reproducibility. The following are detailed summaries of protocols based on OECD (Organisation for Economic Co-operation and Development) and EPA (Environmental Protection Agency) guidelines.

### Melting Point Determination (OECD Guideline 102)

Principle: This method determines the temperature at which a substance transitions from a solid to a liquid state. For crystalline solids, this is typically a sharp, well-defined temperature.

Apparatus:

- Capillary tube melting point apparatus (e.g., Mel-Temp or similar)
- Calibrated thermometer or digital temperature probe
- Glass capillary tubes (sealed at one end)
- Mortar and pestle

Procedure:

- **Sample Preparation:** A small amount of the dry, powdered **Ametryn** is placed in a glass capillary tube, which is sealed at one end. The sample is packed to a height of 2-3 mm by tapping the tube.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus, adjacent to the thermometer.
- **Heating:** The sample is heated at a steady, slow rate (e.g., 1-2 °C per minute) as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first droplet of liquid appears and the temperature at which the last solid particle melts are recorded. This range represents the melting point.

## Water Solubility (OECD Guideline 105 - Flask Method)

**Principle:** This method determines the saturation concentration of a substance in water at a given temperature.

**Apparatus:**

- Constant temperature water bath or shaker
- Glass flasks with stoppers
- Centrifuge
- Analytical balance
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-MS)

**Procedure:**

- **Equilibration:** An excess amount of **Ametryn** is added to a known volume of distilled water in a glass flask.
- **Saturation:** The flask is sealed and agitated in a constant temperature bath (e.g., 20 °C or 25 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).

- Phase Separation: The suspension is centrifuged at high speed to separate the undissolved solid from the aqueous solution.
- Quantification: A sample of the clear supernatant is carefully removed and the concentration of **Ametryn** is determined using a suitable and validated analytical method.

## Vapor Pressure (OECD Guideline 104 - Gas Saturation Method)

Principle: This method is suitable for substances with low volatility and involves saturating a stream of inert gas with the vapor of the test substance.

Apparatus:

- Constant temperature bath
- Inert gas supply (e.g., nitrogen) with flow control
- Saturation column containing the test substance on an inert support
- Trapping system (e.g., sorbent tubes)
- Analytical instrumentation for quantification

Procedure:

- Preparation: The test substance is coated onto an inert support and packed into a saturation column.
- Saturation: A controlled flow of inert gas is passed through the saturation column at a constant temperature. The flow rate is slow enough to ensure complete saturation of the gas with **Ametryn** vapor.
- Trapping: The gas stream exiting the column is passed through a trapping system to collect the vaporized **Ametryn**.
- Analysis: The amount of **Ametryn** collected in the trap is quantified.

- Calculation: The vapor pressure is calculated from the amount of substance transported and the volume of gas passed through the column.

## pKa Determination (Potentiometric Titration)

Principle: This method determines the acid dissociation constant (pKa) by measuring the pH of a solution as a titrant of known concentration is added.

Apparatus:

- pH meter with a calibrated electrode
- Burette
- Stirrer
- Beaker

Procedure:

- Solution Preparation: A known concentration of **Ametryn** is dissolved in a suitable solvent (often a water-organic solvent mixture for compounds with low water solubility).
- Titration: The solution is titrated with a standardized solution of a strong acid or base.
- pH Measurement: The pH of the solution is recorded after each addition of the titrant.
- Data Analysis: A titration curve (pH vs. volume of titrant) is plotted. The pKa is determined from the pH at the half-equivalence point.

## Octanol-Water Partition Coefficient (Log K<sub>ow</sub>) (OECD Guideline 107 - Shake Flask Method)

Principle: This method determines the ratio of a chemical's concentration in the octanol phase to its concentration in the aqueous phase at equilibrium.

Apparatus:

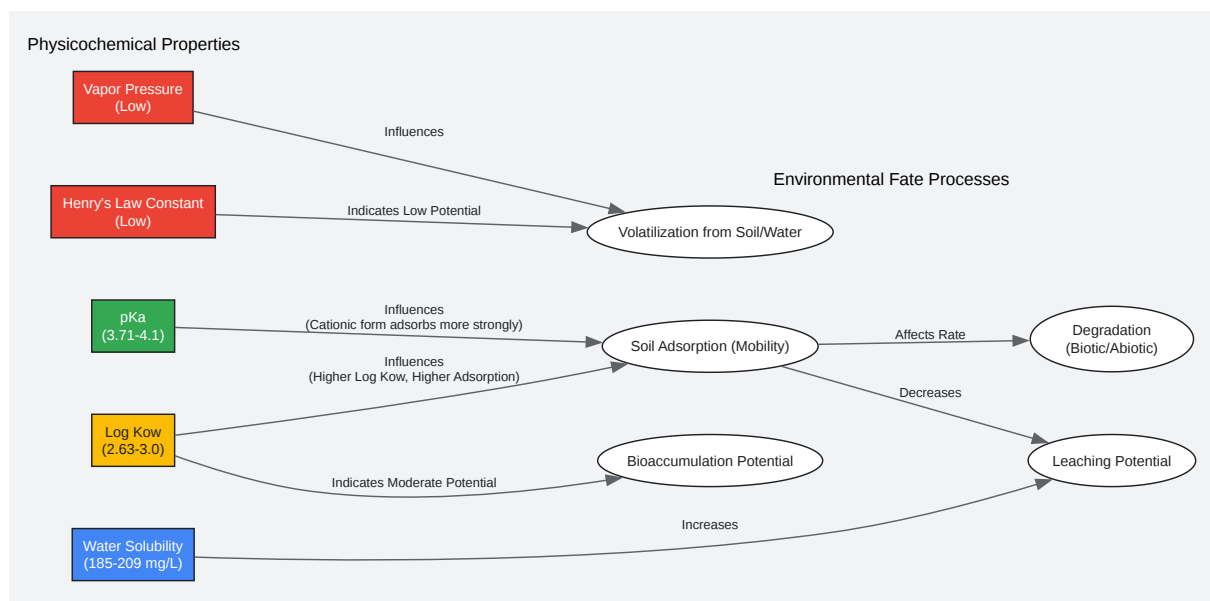
- Separatory funnels or centrifuge tubes with stoppers
- Mechanical shaker
- Centrifuge
- Analytical instrumentation for quantification

#### Procedure:

- Phase Preparation: n-Octanol and water are mutually saturated by shaking them together and allowing the phases to separate.
- Partitioning: **Ametryn** is dissolved in either the water or octanol phase. A known volume of this solution is then mixed with a known volume of the other phase in a separatory funnel.
- Equilibration: The mixture is shaken until equilibrium is reached.
- Phase Separation: The two phases are separated by centrifugation.
- Quantification: The concentration of **Ametryn** in both the aqueous and octanol phases is determined.
- Calculation: The  $K_{ow}$  is calculated as the ratio of the concentration in the octanol phase to the concentration in the aqueous phase.  $\log K_{ow}$  is the base-10 logarithm of this value.

## Visualization of Physicochemical Properties and Environmental Fate

The interplay of **Ametryn**'s physicochemical properties governs its behavior and persistence in the environment. The following diagram illustrates these logical relationships.



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Caption: Relationship between **Ametryn**'s properties and its environmental fate.

## Conclusion

This technical guide has provided a detailed examination of the physicochemical characteristics of **Ametryn**. The tabulated data offers a quick reference for key values, while the outlined experimental protocols provide insight into the standardized methods used for their determination. The visualization of the interplay between these properties and environmental fate processes underscores the importance of a thorough physicochemical understanding in assessing the overall impact of this herbicide. This information serves as a valuable resource for professionals engaged in the study and management of **Ametryn**.



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## References

- 1. OECD Guidelines for the Testing of Chemicals - Wikipedia [en.wikipedia.org]
- 2. search.library.brandeis.edu [search.library.brandeis.edu]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. researchgate.net [researchgate.net]
- 5. APPENDIX B: MEASUREMENT OF PARTITIONING (KOW) - ECETOC [ecetoc.org]
- 6. oecd.org [oecd.org]
- 7. OECD Guidelines for the Testing of Chemicals [chemycal.com]
- 8. westlab.com [westlab.com]
- 9. rc.usf.edu [rc.usf.edu]
- 10. oecd.org [oecd.org]
- 11. azom.com [azom.com]
- 12. jan.ucc.nau.edu [jan.ucc.nau.edu]
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